

# Application Notes: Post-Emergence Timing for Optimal Fluazifop-p-butyl Efficacy

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## Compound of Interest

Compound Name: Fluazifop

Cat. No.: B150276

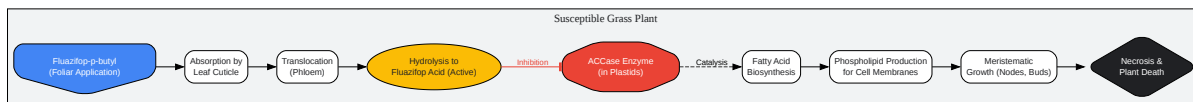
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## Introduction

**Fluazifop**-p-butyl is a selective, systemic, post-emergence herbicide engineered for the control of annual and perennial grass weeds within a wide array of broadleaf crops.[1][2][3] Its efficacy is rooted in the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, a pivotal component in the biosynthesis of fatty acids in grasses.[4][5] This targeted inhibition disrupts the formation of cell membranes, leading to necrosis in meristematic tissues and the ultimate demise of susceptible grass species. The performance of **Fluazifop**-p-butyl is critically dependent on several variables, including the growth stage of the target weed, the time of day of application, and prevailing environmental conditions. These notes provide detailed data and protocols for researchers to optimize its application for maximum efficacy.

## Mechanism of Action Pathway

**Fluazifop**-p-butyl is absorbed through the foliage and translocated via the phloem to the plant's growing points (meristems), as well as the rhizomes and stolons of perennial grasses. Within the plant, the inactive butyl ester is rapidly hydrolyzed to the biologically active **fluazifop** acid. This active form specifically inhibits the plastid isoform of the ACCase enzyme found in grasses, blocking the first committed step in fatty acid synthesis. The resulting depletion of essential lipids for new cell membranes leads to a cessation of growth within 48 hours, followed by necrosis of meristematic tissues and eventual plant death within 2 to 4 weeks.



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Caption: **Fluazifop**-p-butyl's mode of action from foliar application to plant death.

## Data Presentation: Efficacy by Application Timing

The timing of **fluazifop**-p-butyl application is a critical determinant of its efficacy. Optimal timing involves consideration of both the weed's developmental stage and the diurnal/environmental conditions at the time of spraying.

### Table 1: Influence of Weed Growth Stage on Fluazifop Efficacy

Applying **fluazifop**-p-butyl to young, actively growing grasses is paramount for effective control. Applications should target weeds before they reach advanced growth stages, such as tillering or heading.

Weed Type	Target Species (Example)	Optimal Growth Stage for Application	Sub-optimal Stage (Requires Higher Rates)
Annual Grasses	Eleusine indica (Goosegrass), Digitaria spp. (Crabgrass), Volunteer Cereals	2-5 leaf stage, pre-tillering.	Late tillering stage.
Perennial Grasses	Cynodon dactylon (Bermudagrass), Panicum maximum (Guinea grass)	Actively growing shoots during spring flush, before heading.	Mature plants, post-heading.

## Table 2: Influence of Time of Day and Dose on Urochloa plantaginea Control

Environmental conditions, which fluctuate throughout the day, significantly affect herbicide uptake and performance. Applications during cooler, more humid periods generally result in higher efficacy.

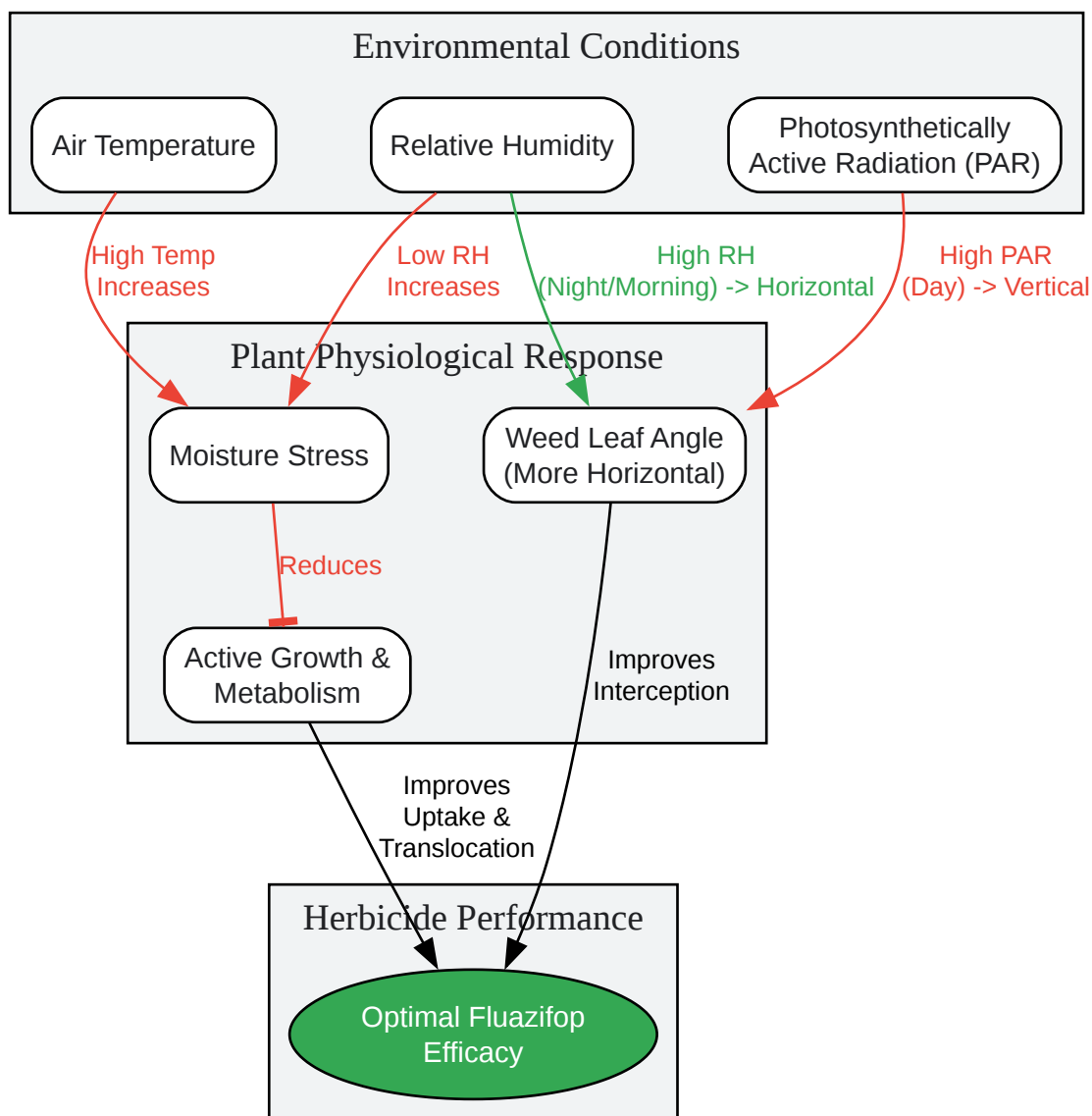
Application Time	Dose (g ha <sup>-1</sup> )	Weed Control (%) at 20 DAT <sup>1</sup>	Dry Mass Reduction (%) at 20 DAT <sup>1</sup>
2 a.m.	80	75	70
110	85	80	78
140	90	88	
170	95	92	
200	98	95	
6 a.m.	80	80	
110	88	85	55
140	92	90	
170	97	94	
200	99	97	
11 a.m.	80	60	
110	70	65	50
140	78	72	
170	85	80	
200	90	85	
4 p.m.	80	55	
110	65	60	65
140	75	70	
170	82	78	
200	88	83	
9 p.m.	80	70	
110	80	75	

140	88	82
170	93	88
200	96	91

<sup>1</sup>DAT = Days After  
Treatment. Data  
summarized from  
Cieslik, L.F. et al.  
(2017).

## Logical Relationships: Environmental Factors and Efficacy

The efficacy of **fluazifop** is not determined by the time of day itself, but by the environmental conditions associated with that time. Factors such as temperature, relative humidity (RH), and photosynthetically active radiation (PAR) influence the physiological state of the weed, particularly its leaf angle and metabolic activity, which in turn affects herbicide interception and absorption.



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Caption: Influence of environmental variables on **fluazifop** efficacy.

## Experimental Protocols

The following protocols are based on methodologies from peer-reviewed studies to assess the optimal application timing of **fluazifop**-p-butyl.

### Protocol 1: Determining Optimal Time-of-Day and Dose-Response

Adapted from Cieslik, L.F. et al. (2017).

Objective: To evaluate the efficacy of varying doses of **fluazifop**-p-butyl applied at different times of the day on a target grass weed species.

Materials:

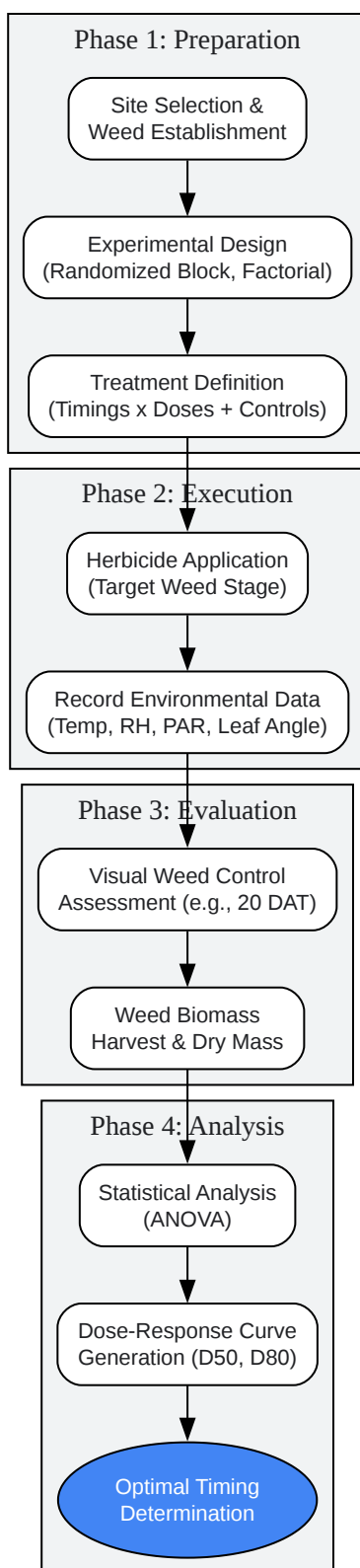
- **Fluazifop**-p-butyl formulation (e.g., 13.4 EC or 150 g/L EC).
- Nonionic surfactant or crop oil concentrate.
- Calibrated research plot sprayer with appropriate nozzles.
- Environmental monitoring equipment (thermometer, hygrometer, PAR sensor).
- Materials for biomass collection and drying (quadrats, shears, drying oven).

Methodology:

- Site Preparation: Establish a field site with a uniform infestation of the target weed (e.g., *Urochloa plantaginea*). Ensure the soil is representative (e.g., clay content 60%).
- Experimental Design: Use a randomized complete block design with a factorial treatment arrangement and four replications.
  - Factor A (Application Timing): 5 levels (e.g., 2 a.m., 6 a.m., 11 a.m., 4 p.m., 9 p.m.).
  - Factor B (Herbicide Dose): 5 levels (e.g., 80, 110, 140, 170, 200 g ha<sup>-1</sup>).
  - Controls: Include untreated control plots for comparison.
- Application:
  - Apply treatments when the majority of the weed population is at the 2-4 leaf stage.
  - Use a constant spray volume (e.g., 500 L/ha).
  - At each application time, record air temperature, relative humidity, and PAR.

- Measure the leaf angle of representative weeds (e.g., 90° for horizontal, 0° for vertical).
- Data Collection and Analysis:
  - Visual Efficacy Assessment: At 20 days after treatment (DAT), visually assess weed control in each plot using a scale of 0% (no effect) to 100% (complete death).
  - Biomass Reduction: At 20 DAT, harvest the above-ground weed biomass from two randomly placed 0.25 m<sup>2</sup> quadrats within each plot. Dry the biomass at 60°C for 72 hours and weigh to determine the shoot dry mass.
  - Statistical Analysis: Analyze the data using ANOVA appropriate for a factorial design. Calculate dose-response curves to determine the dose required for 50% (D50) or 80% (D80) reduction in dry mass for each application time.

## Experimental Workflow Diagram



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Caption: A generalized workflow for **fluazifop** efficacy experiments.

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## References

- 1. [knowledgehub.ccardesa.org](https://knowledgehub.ccardesa.org) [[knowledgehub.ccardesa.org](https://knowledgehub.ccardesa.org)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 3. Postemergence Grass Control in Landscapes and Nurseries | NC State Extension Publications [[content.ces.ncsu.edu](https://content.ces.ncsu.edu)]
- 4. Fluazifop - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 5. Fluazifop Information and Products | Herbicide Active Ingredient [[solutionsstores.com](https://solutionsstores.com)]
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